

AF 430 amine chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AF 430 amine

Cat. No.: B12371976

[Get Quote](#)

An In-depth Technical Guide to AF 430 Amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **AF 430 amine**, a fluorescent dye used in biological research.

Core Chemical Structure and Properties

AF 430 amine is a fluorescent dye characterized by a terminal amino group.^[1] This amine group allows for its conjugation with electrophiles, such as molecules containing carboxyl groups.^[1] The dye is soluble in water, DMSO, and DMF.^{[2][3]}

The IUPAC name for **AF 430 amine** is (9-(6-((6-ammoniohexyl)amino)-6-oxohexyl)-8,8-dimethyl-2-oxo-4-(trifluoromethyl)-8,9-dihydro-2H-pyrano[3,2-g]quinolin-6-yl)methanesulfonate.^[2] Its molecular formula is C₂₈H₃₈N₃F₃O₆S, and it has a molecular weight of 601.68 g/mol.^{[2][3]}

Below is a table summarizing the key chemical and spectral properties of **AF 430 amine**.

Property	Value	Reference
Molecular Formula	C28H38N3F3O6S	[2][3]
Molecular Weight	601.68 g/mol	[2][3]
Appearance	Yellow solid	[2][3]
Solubility	Water, DMSO, DMF	[2][3]
Excitation Maximum	430 nm	[2][3]
Emission Maximum	542 nm	[2][3]
Molar Extinction Coefficient (ϵ)	15,955 L·mol ⁻¹ ·cm ⁻¹	[2]
Fluorescence Quantum Yield	0.23	[2][3]
CF260	0.06	[2][3]
CF280	0.06	[2][3]
Storage Conditions	-20°C in the dark for 24 months	[2][3]

Applications in Bioconjugation

The primary application of **AF 430 amine** is in the fluorescent labeling of biomolecules. The terminal amine group can be covalently linked to molecules containing carboxyl groups through a condensation reaction.[1][4][5] This makes it a valuable tool for labeling proteins, peptides, and amine-modified oligonucleotides.[1]

An amine-reactive derivative, AF 430 NHS ester, is also available for efficient conjugation to primary and secondary amine groups.[6] This is a common method for preparing fluorescently-labeled antibody conjugates.[7]

Experimental Protocols

This protocol provides a general procedure for labeling proteins with an amine-reactive dye, such as AF 430 NHS ester. The protocol may need to be optimized for specific proteins and applications.

Materials:

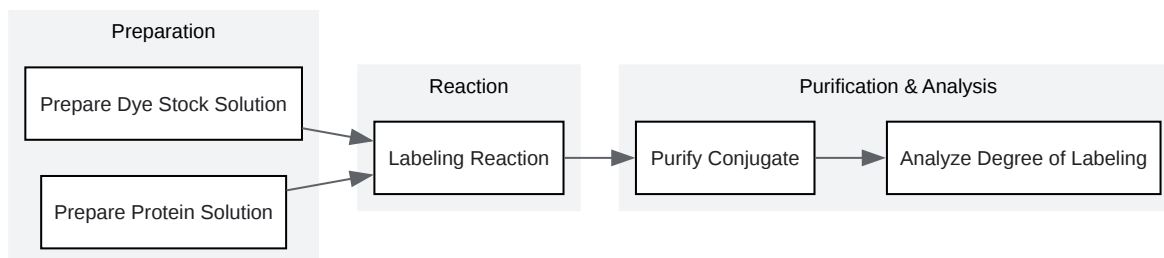
- Protein solution (2.5 mg/mL in 0.1 M sodium bicarbonate buffer, pH ~8.3)[7]
- Amine-reactive dye (e.g., AF 430 NHS ester)
- Anhydrous dimethylsulfoxide (DMSO) or dimethylformamide (DMF)[8]
- Size-exclusion chromatography column (e.g., G-25)[9]
- Phosphate-buffered saline (PBS)

Procedure:

- **Prepare Protein Solution:** Dissolve the protein in 0.1 M sodium bicarbonate buffer (pH ~8.3) to a concentration of 2.5 mg/mL.[7]
- **Prepare Dye Stock Solution:** Allow the vial of the amine-reactive dye to warm to room temperature. Dissolve the dye in DMSO or DMF to a concentration of 1-10 mg/mL.[8]
- **Labeling Reaction:** While gently vortexing the protein solution, slowly add the dye stock solution. A molar excess of the dye to the protein is typically used.[8] Incubate the reaction for 1 hour at room temperature, protected from light.[8]
- **Purification:** Separate the labeled protein from the free dye using a size-exclusion chromatography column equilibrated with PBS. The first colored band to elute will be the fluorescently labeled protein.[7]
- **Determine Degree of Labeling (DOL):** The DOL can be determined by measuring the absorbance of the labeled protein at 280 nm and the absorbance maximum of the dye.[9]

Visualizations

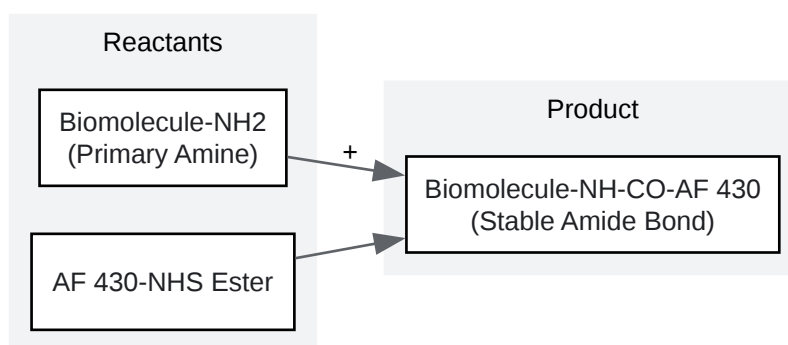
The following diagram illustrates the general workflow for labeling a protein with an amine-reactive fluorescent dye.



[Click to download full resolution via product page](#)

Caption: General workflow for protein labeling.

The diagram below depicts the chemical reaction between a primary amine on a biomolecule and an NHS ester-functionalized fluorescent dye.



[Click to download full resolution via product page](#)

Caption: Amine-amine labeling reaction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AF430 amine | Benchchem [benchchem.com]

- 2. lumiprobe.com [lumiprobe.com]
- 3. probes.bocsci.com [probes.bocsci.com]
- 4. AF 430 amine | Molecular Staging [molecularstaging.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. lumiprobe.com [lumiprobe.com]
- 7. biotium.com [biotium.com]
- 8. benchchem.com [benchchem.com]
- 9. NHS-ester-protein-labeling [protocols.io]
- To cite this document: BenchChem. [AF 430 amine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371976#af-430-amine-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com